

# Personal protective equipment for handling 2-Hydroxy-6-methylbenzonitrile

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## Compound of Interest

Compound Name: 2-Hydroxy-6-methylbenzonitrile

Cat. No.: B1316493

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## Essential Safety and Handling Guide for 2-Hydroxy-6-methylbenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxy-6-methylbenzonitrile**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

### Hazard Summary

**2-Hydroxy-6-methylbenzonitrile** is a chemical that requires careful handling due to its potential health hazards. It is harmful if swallowed, inhaled, or comes into contact with skin.<sup>[1]</sup>  
<sup>[2]</sup> It can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.<sup>[1]</sup><sup>[2]</sup>  
<sup>[3]</sup>

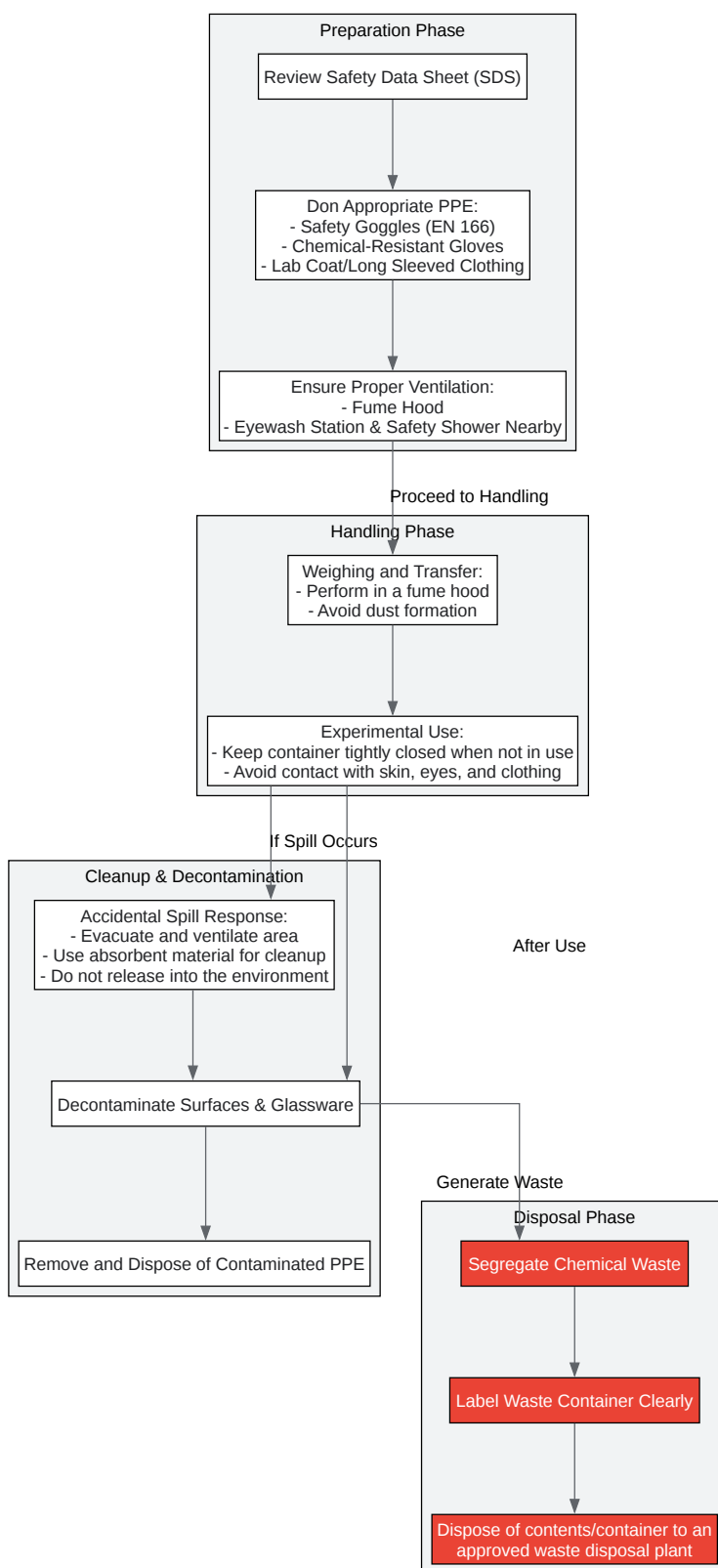
### Quantitative Hazard Data

While specific quantitative exposure limits for **2-Hydroxy-6-methylbenzonitrile** are not readily available, the classification of its associated hazards provides a clear directive for minimizing exposure.

Hazard Classification	Category	Description
Acute Oral Toxicity	Category 4	Harmful if swallowed.[1][4][5]
Acute Dermal Toxicity	Category 4	Harmful in contact with skin.[1][2]
Acute Inhalation Toxicity	Category 4	Harmful if inhaled.[1][2]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][2][3]
Serious Eye Damage/Irritation	Category 1 / 2	Causes serious eye irritation or damage.[1][2][3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[1][2][3]

## Operational and Safety Protocols

A systematic approach to handling **2-Hydroxy-6-methylbenzonitrile** is crucial for laboratory safety. The following workflow outlines the necessary steps from preparation to disposal.



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**Caption:** Workflow for Safe Handling of **2-Hydroxy-6-methylbenzonitrile**.

## Detailed Methodologies

1. Personal Protective Equipment (PPE) Proper PPE is the first line of defense against chemical exposure.

- Eye Protection: Wear tightly fitting safety goggles conforming to European Standard EN 166 or NIOSH approved eye protection.[\[1\]](#)[\[6\]](#)
- Hand Protection: Use chemical-impermeable protective gloves.[\[1\]](#)[\[7\]](#) Glove material suitability should be determined based on the specific laboratory conditions and duration of use.
- Body Protection: Wear a lab coat or long-sleeved clothing to prevent skin contact.[\[1\]](#)[\[6\]](#)
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection may not be required.[\[1\]](#) For large-scale operations, emergencies, or if dust is generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate filter.[\[1\]](#)[\[3\]](#)

### 2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[5\]](#)

### 3. Handling and Storage

- Handling: Avoid breathing dust, fumes, or vapors.[\[3\]](#)[\[7\]](#) Prevent contact with skin and eyes.[\[7\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)[\[4\]](#) Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#) Keep away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)

### 4. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[7] Ensure adequate ventilation and wear appropriate PPE.[1][7] Avoid dust formation.[1][7]
- Environmental Precautions: Prevent the chemical from entering drains or the environment.[3][4][7]
- Containment and Cleanup: For spills, sweep up the solid material and place it into a suitable, labeled container for disposal.[4][5]

## 5. Disposal Plan

- Chemical waste must be disposed of in accordance with all local, state, and federal regulations.
- Dispose of the contents and the container to an approved waste disposal plant.[1][3][4][5] Do not mix with other waste.[3]
- Contaminated clothing should be removed and washed before reuse.[1][2][4]

## 6. First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6][7]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[6][7]
- In Case of Eye Contact: Rinse cautiously with pure water for at least 15 minutes.[1][6][7] Remove contact lenses if present and easy to do so. Continue rinsing and get immediate medical attention.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a poison control center or doctor immediately.[6][7]

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